

An In-depth Technical Guide to Ethyl 1,4-dimethylpiperazine-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl 1,4-dimethylpiperazine-2-carboxylate*

Cat. No.: *B1301116*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 1,4-dimethylpiperazine-2-carboxylate**, a heterocyclic organic compound. The information is compiled from various commercial and scientific sources to assist researchers and professionals in drug development and chemical synthesis.

Chemical Identity and Properties

Ethyl 1,4-dimethylpiperazine-2-carboxylate is a substituted piperazine derivative. Its core structure consists of a piperazine ring with methyl groups at positions 1 and 4, and an ethyl carboxylate group at position 2.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	90729-01-4	[1]
Molecular Formula	C ₉ H ₁₈ N ₂ O ₂	[1]
Molecular Weight	186.25 g/mol	[1]
Boiling Point	76-80 °C	ChemicalBook
Density	1.019 ± 0.06 g/cm ³ (Predicted)	ChemicalBook
pKa	6.80 ± 0.10 (Predicted)	ChemicalBook

Commercial Availability

Ethyl 1,4-dimethylpiperazine-2-carboxylate is available from several commercial suppliers, primarily as a research chemical. The purity and available quantities may vary between suppliers.

Table 2: Commercial Suppliers and Purity

Supplier	Purity
Shanghai Aladdin Biochemical Technology Co., LTD	95.0%
Santa Cruz Biotechnology (SCBT)	Not specified; for research use only. [1]
Aceschem	98% NLT
Appchem	Not specified
XIAMEN EQUATION CHEMICAL CO.,LTD	Not specified

It is recommended to request a certificate of analysis from the supplier for lot-specific purity and impurity data.

Safety and Handling

Safety Data Sheets (SDS) are available from various suppliers. The compound is generally classified as an irritant. Standard laboratory safety protocols should be followed when handling this chemical.

Table 3: Hazard Identification

Hazard Statement	Description
C	Corrosive
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

First Aid Measures:

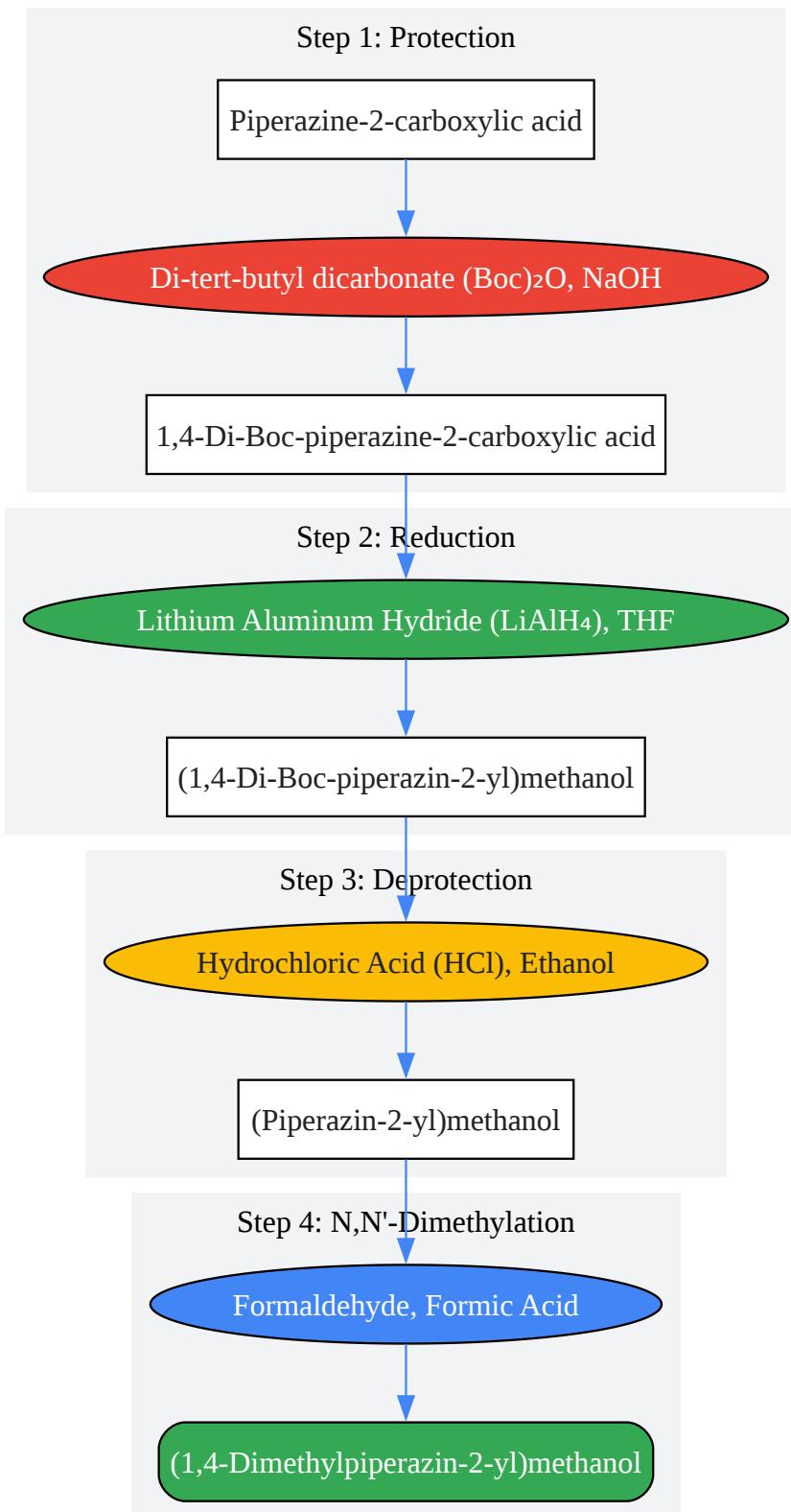
- Inhalation: Move to fresh air.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

Synthetic Considerations

While specific experimental protocols for the direct application of **Ethyl 1,4-dimethylpiperazine-2-carboxylate** are not readily available in the public domain, its structure suggests it is primarily used as a synthetic intermediate in the preparation of more complex molecules. The piperazine scaffold is a common feature in many biologically active compounds.

Below is an illustrative workflow for the synthesis of a related compound, (1,4-Dimethylpiperazin-2-yl)methanol, starting from piperazine-2-carboxylic acid. This demonstrates

the types of chemical transformations that molecules like **Ethyl 1,4-dimethylpiperazine-2-carboxylate** might undergo.



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Caption: Illustrative synthesis of a related piperazine derivative.

Potential Applications in Research and Drug Development

Based on the chemical structure, **Ethyl 1,4-dimethylpiperazine-2-carboxylate** is a valuable building block for combinatorial chemistry and the synthesis of compound libraries for drug discovery screening. The piperazine moiety is a well-known pharmacophore present in drugs with a wide range of activities, including antipsychotic, antidepressant, antihistaminic, and anti-cancer properties.

The ester functional group can be readily hydrolyzed to the corresponding carboxylic acid or converted to amides, providing a handle for further chemical modifications and the attachment of other pharmacophores. The N-methyl groups can influence the compound's basicity, solubility, and metabolic stability.

Due to the lack of published data on the specific biological activity of **Ethyl 1,4-dimethylpiperazine-2-carboxylate**, its primary role is likely that of a versatile intermediate for the synthesis of novel therapeutic agents.

Conclusion

Ethyl 1,4-dimethylpiperazine-2-carboxylate is a commercially available substituted piperazine that serves as a useful intermediate in organic synthesis. While detailed experimental protocols for its direct use and its role in biological pathways are not extensively documented in publicly accessible literature, its chemical structure presents numerous possibilities for the synthesis of diverse and potentially bioactive molecules. Researchers and drug development professionals can utilize this compound as a scaffold to generate novel chemical entities for a variety of therapeutic targets. It is crucial to source the material from a reputable supplier and consult the corresponding Safety Data Sheet before use.

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References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 1,4-dimethylpiperazine-2-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301116#commercial-suppliers-of-ethyl-1-4-dimethylpiperazine-2-carboxylate]

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